

Diphenyl Phthalate: A Comprehensive Technical Guide to its Melting and Boiling Points

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Compound of Interest

Compound Name: *Diphenyl phthalate*

Cat. No.: *B1670735*

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This in-depth technical guide provides a detailed overview of the melting and boiling points of **Diphenyl Phthalate** (CAS No: 84-62-8). The document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these physical properties, and includes a logical workflow diagram for property verification.

Physical Property Data

Diphenyl phthalate is a white crystalline solid at room temperature.^[1] Its physical state is a direct consequence of its molecular structure and the intermolecular forces at play. The melting and boiling points are critical parameters for its handling, processing, and application in various scientific and industrial fields.

Summary of Quantitative Data

The melting and boiling points of **diphenyl phthalate** have been reported across various chemical data sources. A summary of these values is presented below for easy comparison.

Physical Property	Value	Conditions
Melting Point	73-76 °C	Atmospheric Pressure
74-76 °C	(for high-purity samples)[1][2] [3][4][5][6][7][8]	
73 °C	[9]	
Boiling Point	400-405 °C	Atmospheric Pressure (760 mmHg)[1][4][5][6][7]
257 °C	Reduced Pressure (14 mmHg) [1][2]	
255 °C	[9]	

Experimental Protocols

The determination of accurate melting and boiling points is fundamental to characterizing a chemical substance. The following sections detail the standard methodologies employed for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The most common laboratory method for determining the melting point of a solid organic compound like **diphenyl phthalate** is the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube, or automated instrument)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of **diphenyl phthalate** (finely powdered)

- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of dry, finely powdered **diphenyl phthalate** is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of 2-3 mm at the sealed end.^[4]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus adjacent to a calibrated thermometer.^[10] If using a Thiele tube, the capillary is attached to the thermometer.
- Heating: The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point of **diphenyl phthalate**.^{[4][10]} A rapid initial heating can be employed to quickly reach a temperature about 15-20 °C below the expected melting point.^[4]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.^{[4][9]} For a pure substance, this range should be narrow, typically 0.5-2 °C.^[10]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Since **diphenyl phthalate** is a solid at room temperature, its boiling point is determined at both atmospheric and reduced pressures.

Apparatus:

- Distillation flask or a small test tube (fusion tube)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Heating mantle or oil bath

- Apparatus for vacuum distillation (for determination at reduced pressure)

Procedure (at Atmospheric Pressure):

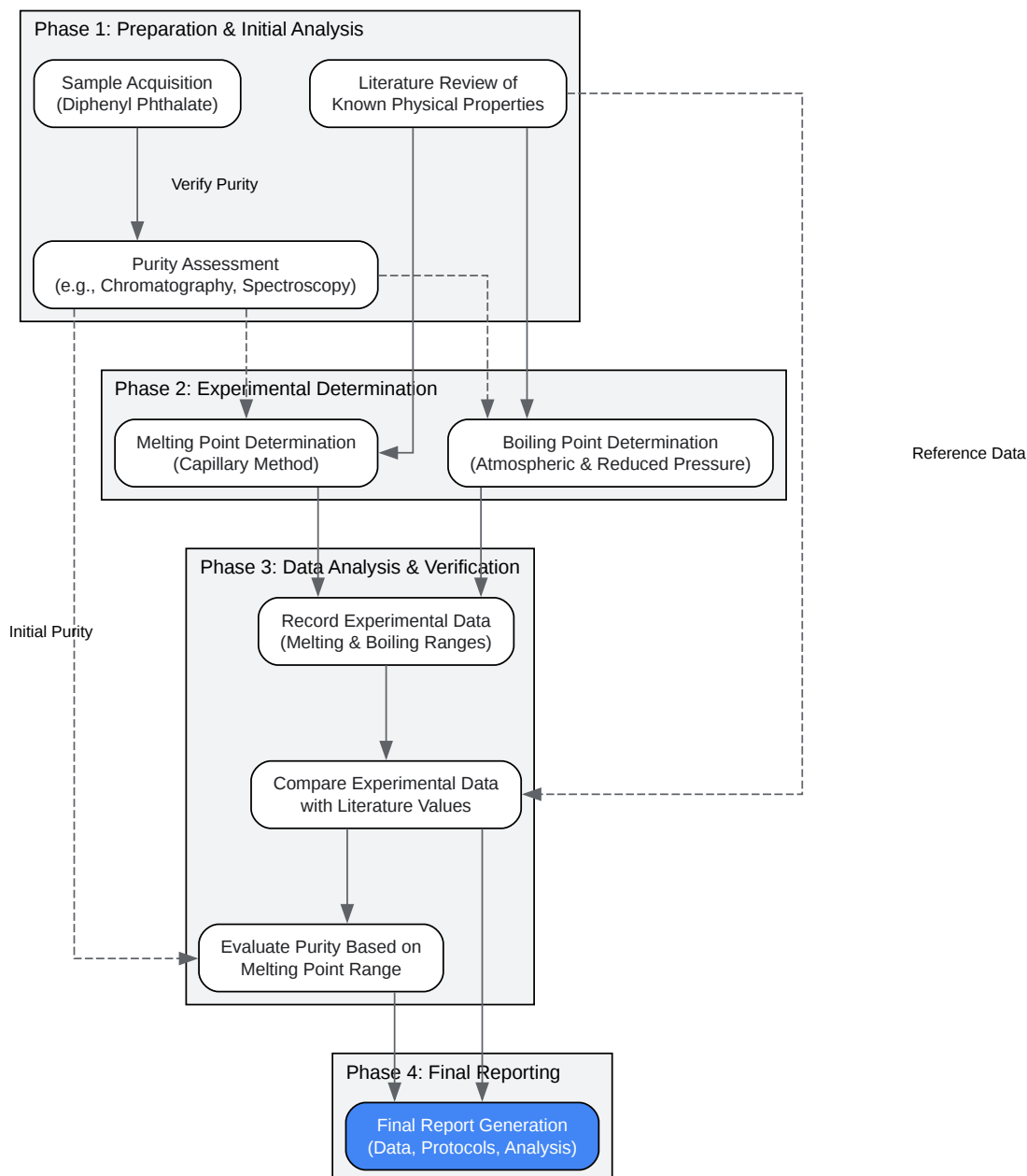
- A small amount of **diphenyl phthalate** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the molten **diphenyl phthalate**.
- The test tube is attached to a thermometer and heated gently in an oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[11]
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[12]

Procedure (at Reduced Pressure):

- The determination of the boiling point at reduced pressure is conducted using a vacuum distillation apparatus.
- A sample of **diphenyl phthalate** is placed in the distillation flask.
- The system is evacuated to the desired pressure (e.g., 14 mmHg).
- The sample is heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Logical Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of a chemical substance like **diphenyl phthalate**.



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Caption: Workflow for Physical Property Determination.

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